

Introduction: Understanding the Compound and the Imperative for Safety

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxy-4-methylpyridine

Cat. No.: B011731

[Get Quote](#)





2-Methoxy-4-methylpyridine, also known as 2-methoxy-4-picoline, is a substituted pyridine derivative increasingly utilized as a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][2]} Its structural features, including the methoxy and methyl groups, impart specific reactivity and solubility profiles that are advantageous in medicinal chemistry and materials science.^{[1][2]} Researchers have explored its application in developing drugs for neurological disorders and in formulating more effective pesticides.^[2]

However, as with any reactive chemical intermediate, a comprehensive understanding of its safety and hazard profile is not merely a regulatory formality but a cornerstone of responsible research and development. The favorable properties that make **2-Methoxy-4-methylpyridine** a valuable synthetic tool also necessitate rigorous handling protocols. This guide provides an in-depth analysis of its known hazards, addresses the critical issue of incomplete toxicological data, and outlines a self-validating system of controls and procedures to ensure its safe use in a professional laboratory setting.

Section 1: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the foundational framework for understanding the hazards associated with **2-Methoxy-4-methylpyridine**. The compound is classified as a flammable liquid that causes significant irritation to the skin, eyes, and respiratory system.^{[3][4]}

Table 1: GHS Classification for 2-Methoxy-4-methylpyridine

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor[3][4][5]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation[3][4]
Serious Eye Damage/Irritation	Category 2		Warning	H319: Causes serious eye irritation[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3		Warning	H335: May cause respiratory irritation[3][4]

Source: Aggregated GHS information from multiple suppliers and databases.[3]

The causality behind these classifications is rooted in the chemical's physical and biological interactions. As a volatile organic compound, its vapors can readily form flammable mixtures with air. Its ability to cause skin and eye irritation stems from its chemical nature, which can disrupt cell membranes and trigger inflammatory responses upon contact. Similarly, inhalation of its vapors can irritate the mucosal surfaces of the respiratory tract.

Section 2: Physicochemical Properties and Their Safety Implications

A substance's physical properties are inextricably linked to its hazards. For **2-Methoxy-4-methylpyridine**, the flash point is a critical parameter that dictates many of the required safety protocols.

Table 2: Key Physicochemical Properties

Property	Value	Safety Implication
Molecular Formula	C ₇ H ₉ NO[1][3]	-
Molecular Weight	123.15 g/mol [1][3]	-
Appearance	Clear, colorless to yellow liquid[1][2]	Visual confirmation of substance identity.
Boiling Point	152-153 °C[6][7]	Indicates volatility; vapors can accumulate.
Flash Point	53 °C (127.4 °F) (closed cup) [7]	Flammable. Vapors can ignite below the boiling point. Requires strict control of ignition sources.
Density	~1.001 g/cm ³ [7]	Slightly denser than water.
Storage Conditions	Store in a cool, dry, well-ventilated place[8][9][10] away from ignition sources. Recommended 0-8°C for long-term storage.[1][2]	Prevents vapor pressure buildup and degradation.

The flash point of 53°C is a crucial piece of data. It classifies the compound as a Category 3 Flammable Liquid, meaning it does not require explosion-proof refrigerators for storage (unlike more volatile solvents like diethyl ether), but it absolutely requires stringent control of ignition sources in the work area. This includes hot plates, ovens, open flames, and equipment that can generate static discharge.[9][11] The use of non-sparking tools and proper grounding/bonding of containers during transfers are direct consequences of this property.[9][11]

Section 3: Toxicological Profile - The Criticality of Interpreting Data Gaps

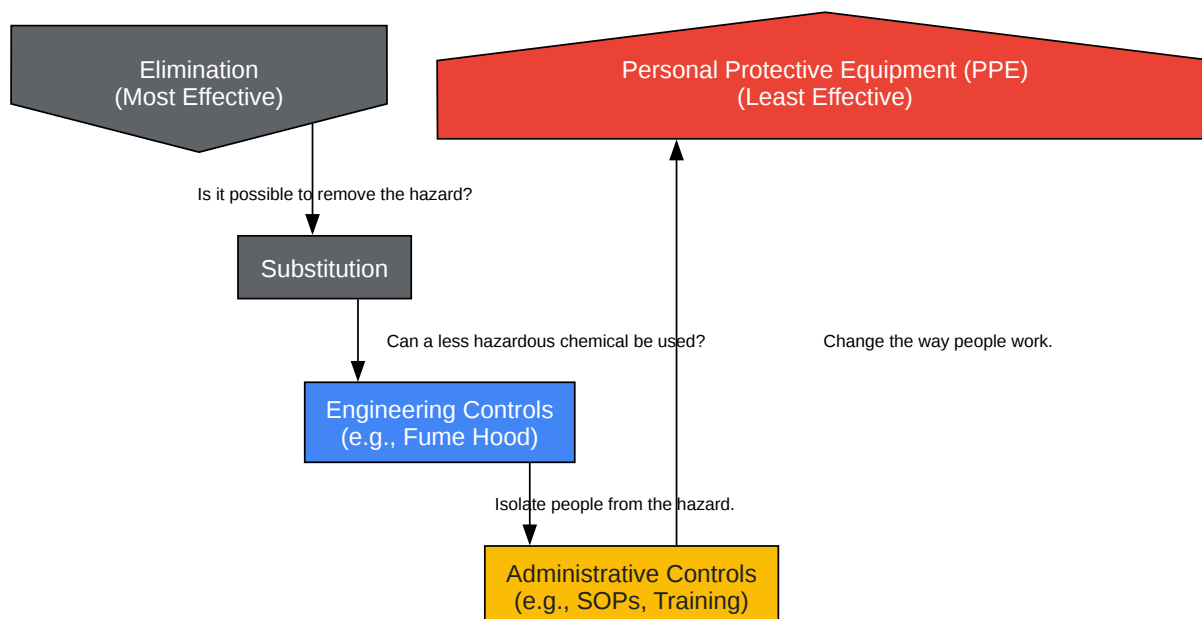
A review of safety data sheets (SDS) for **2-Methoxy-4-methylpyridine** reveals a significant and common challenge for professionals working with specialized reagents: a lack of comprehensive toxicological data.[8] For many endpoints—such as acute oral or dermal toxicity

(LD50), carcinogenicity, mutagenicity, and reproductive toxicity—the entry is often "no data available."^[8]

This absence of data is not an indication of safety. From a professional standpoint, data gaps must be interpreted as potential for uncharacterized hazards. Therefore, this chemical must be handled with the high degree of caution afforded to substances of unknown toxicity. The primary, known toxicological effects are irritant-based, as established by the GHS classification. All handling procedures should be designed around preventing contact and inhalation, not only to mitigate the known irritation but also to protect against potential, unlisted systemic effects.

Section 4: A Self-Validating Framework for Safe Handling: The Hierarchy of Controls

The most robust safety programs are built upon the "Hierarchy of Controls," a framework that prioritizes the most effective and reliable control measures. The goal is to design a self-validating system where safety is inherent to the process, rather than depending solely on personal diligence.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

Elimination & Substitution (Not Always Feasible)

In synthesis, eliminating or substituting a key intermediate is often not possible without redesigning the entire route. For the purposes of this guide, we assume **2-Methoxy-4-methylpyridine** is a required reagent.

Engineering Controls (The Primary Barrier)

This is the most critical layer of protection for handling this liquid.

- Chemical Fume Hood: All manipulations of **2-Methoxy-4-methylpyridine**—including weighing, transfers, and use in reactions—must be performed inside a properly functioning

chemical fume hood.[12][13] This is non-negotiable. The hood contains vapors, protecting the user from respiratory irritation and potential unknown systemic effects.

- Ventilation: The laboratory itself must be well-ventilated to prevent the accumulation of fugitive vapors.[8][9]
- Safety Showers and Eyewash Stations: These must be readily accessible and tested regularly.[9]

Administrative Controls (Defining Safe Work Practices)

- Standard Operating Procedures (SOPs): A detailed, written SOP for the use of this chemical must be developed and approved. This SOP should include all steps from transport and storage to use and disposal.
- Designated Areas: Clearly mark the areas (e.g., a specific fume hood) where **2-Methoxy-4-methylpyridine** is handled.
- Training: All personnel must be trained on the specific hazards of this chemical and the procedures outlined in the SOP before they are permitted to work with it.

Personal Protective Equipment (PPE) (The Last Line of Defense)

PPE is essential, but it relies on proper selection, fit, and consistent use. It should never be the primary means of protection.

Table 3: Recommended PPE for Handling 2-Methoxy-4-methylpyridine

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Storage/Transport	Safety glasses with side shields	Nitrile or neoprene gloves[14]	Lab coat	Not required if container is sealed
Weighing/Transfers	Chemical safety goggles	Double-gloving with nitrile gloves is recommended[14]	Chemical-resistant apron over lab coat	Not required inside a certified fume hood
Reaction Setup/Workup	Chemical safety goggles and face shield	Nitrile gloves (change frequently, immediately if contact is suspected)[14]	Flame-retardant lab coat; chemical-resistant apron	Use of a respirator with an organic vapor (Type ABEK) cartridge should be considered if there is any potential for fume hood failure or for large-scale work.
Spill Cleanup	Chemical safety goggles and face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant suit or coveralls	Air-purifying respirator with organic vapor cartridge

Note on Gloves: No material offers indefinite protection. Always inspect gloves before use and change them frequently (e.g., every 30-60 minutes) or immediately upon known or suspected contact.[14]

Section 5: Experimental Workflow Protocols

The following protocols are designed to integrate the controls described above into routine laboratory tasks.

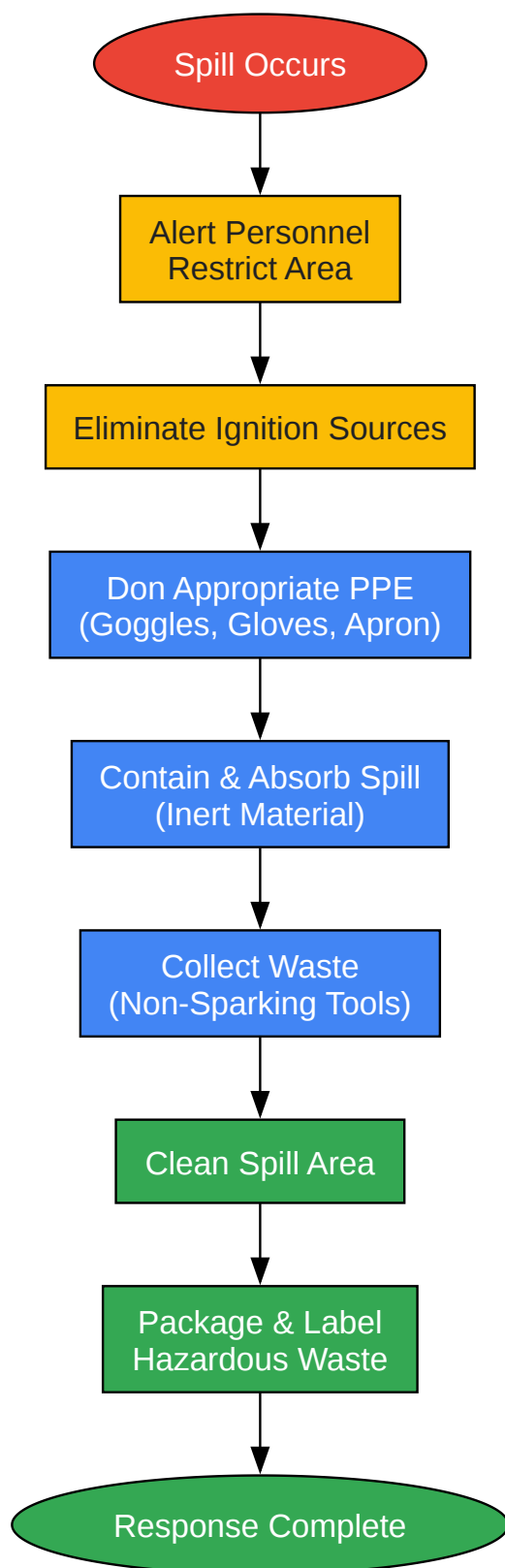
Protocol 1: Weighing and Preparing a Solution

- Preparation: Don all required PPE (goggles, lab coat, gloves). Ensure the chemical fume hood sash is at the proper working height and the airflow is verified.
- Staging: Place an analytical balance, a beaker or flask, a secondary container, and any necessary solvents inside the fume hood.
- Tare: Place the receiving flask on the balance and tare it.
- Transfer: Retrieve the sealed container of **2-Methoxy-4-methylpyridine**. Inside the hood, carefully unseal it. Use a pipette to transfer the required amount into the tared flask.
Causality: Performing the transfer in the hood contains any vapors released.
- Seal and Weigh: Immediately re-seal the primary container. Note the weight of the liquid transferred.
- Dilution: Slowly add the desired solvent to the flask containing the **2-Methoxy-4-methylpyridine**.
- Cleanup: Tightly cap the prepared solution. Wipe down the external surfaces of the containers and the balance with a damp cloth before removing them from the hood. Dispose of the cloth as hazardous waste.

Protocol 2: Small-Scale Spill Response (<100 mL)

- Alert: Alert nearby personnel and restrict access to the area.
- Ventilate: Ensure the fume hood is drawing air away from the spill. If the spill is outside the hood, increase laboratory ventilation.
- Control Ignition Sources: Immediately turn off any nearby hot plates, stir plates, or other potential ignition sources.
- Absorb: Cover the spill with an inert absorbent material, such as vermiculite, sand, or a commercial chemical spill pillow.^[9] Start from the outside and work inward to prevent spreading.

- Collect: Once fully absorbed, use non-sparking tools (e.g., plastic scoop) to carefully collect the material into a labeled, sealable hazardous waste container.[\[11\]](#)
- Decontaminate: Wipe the spill area with a cloth dampened with soapy water, followed by a clean water rinse.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, cloths) as hazardous waste according to institutional guidelines.[\[8\]](#)



[Click to download full resolution via product page](#)

Caption: A stepwise workflow for responding to a small chemical spill.

Section 6: Emergency Response and First Aid

Immediate and correct action is critical in the event of an exposure. All personnel must be familiar with these procedures and the location of safety equipment.

Table 4: First-Aid Measures for 2-Methoxy-4-methylpyridine Exposure

Exposure Route	First-Aid Protocol
Inhalation	1. Immediately move the victim to fresh air.[8] [10] 2. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration (do not use mouth-to-mouth).[8][13] 3. Seek immediate medical attention.
Skin Contact	1. Immediately remove all contaminated clothing while flushing the affected area with copious amounts of water for at least 15 minutes.[9][10] [13] 2. Use soap and water for washing.[8][9] 3. Seek medical attention if irritation develops or persists.[9]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][9][10] 2. Remove contact lenses if present and easy to do so.[9] 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting.[8][10][12] 2. Rinse the mouth thoroughly with water.[8][9][10] 3. Never give anything by mouth to an unconscious person.[8][10] 4. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[8][9][10][12]

- Unsuitable Media: Avoid using a solid stream of water as it may scatter and spread the fire.
- Specific Hazards: The liquid is flammable and its vapors can form explosive mixtures with air. [11] Vapors may travel to a source of ignition and flash back.[11] Containers may explode when heated.
- Hazardous Combustion Products: Thermal decomposition can produce toxic gases, including carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).[9][10][12]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[8][9][10][12]

Conclusion

2-Methoxy-4-methylpyridine is a valuable chemical intermediate whose safe use is predicated on a thorough respect for its known and potential hazards. Its profile as a flammable liquid and a skin, eye, and respiratory irritant demands the consistent application of the hierarchy of controls. All work must be conducted within engineering controls like fume hoods, guided by detailed administrative protocols, and backed up by the diligent use of appropriate personal protective equipment. The significant gaps in its toxicological data reinforce the cardinal rule of chemical safety: treat all compounds with incomplete hazard profiles with a heightened level of caution. By integrating these principles and protocols, researchers, scientists, and drug development professionals can effectively mitigate the risks and harness the synthetic utility of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]

- 3. 2-Methoxy-4-methylpyridine | C₇H₉NO | CID 14223472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Methoxy-4-methylpyridine | 100848-70-2 [amp.chemicalbook.com]
- 5. 2-Methoxy-4-methylpyridine | 100848-70-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. 2-Methoxy-4-methylpyridine | CAS#:100848-70-2 | Chemsrsc [chemsrc.com]
- 7. 2-Methoxy-4-methylpyridine CAS#: 100848-70-2 [amp.chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. jubilantingrevia.com [jubilantingrevia.com]
- 10. aksci.com [aksci.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. fishersci.com [fishersci.com]
- 14. ppmmag.com [pppmag.com]
- To cite this document: BenchChem. [Introduction: Understanding the Compound and the Imperative for Safety]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011731#2-methoxy-4-methylpyridine-safety-and-hazards-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com